Application Note: Experimental Applications of Quinoxaline Derivatives in Drug Discovery

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Compound of Interest

Compound Name:	*6-Methylamino-5-nitroquinoxaline*
CAS No.:	*149703-58-2*
Cat. No.:	*B014945*

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Introduction: The "Privileged Scaffold"

Quinoxaline (benzopyrazine) derivatives represent a "privileged scaffold" in medicinal chemistry due to their ability to mimic purine bases and interact with diverse biological targets. Their planar, nitrogen-rich heterocycle structure allows for specific

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stacking interactions with DNA base pairs and hydrogen bonding within the ATP-binding pockets of kinases.

This guide provides high-fidelity protocols for the synthesis, oncological evaluation (EGFR inhibition), and antimicrobial screening of quinoxaline derivatives. It moves beyond basic chemistry into functional bio-application, designed for researchers requiring reproducible, self-validating workflows.

Module A: Green Synthesis Protocol

Objective: Rapid, high-yield synthesis of 2,3-disubstituted quinoxalines using microwave irradiation.

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Traditional condensation requires refluxing in acetic acid for hours. This optimized protocol utilizes microwave-assisted organic synthesis (MAOS) to reduce reaction time to minutes while improving atom economy.

Reaction Mechanism & Workflow

The condensation involves the nucleophilic attack of o-phenylenediamine nitrogens on the carbonyl carbons of a 1,2-dicarbonyl compound, followed by dehydration.

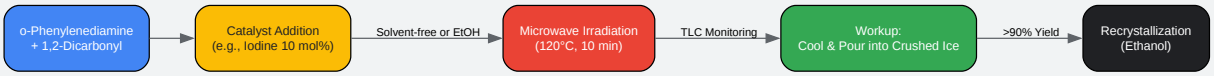

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Figure 1: Microwave-assisted synthesis workflow for quinoxaline derivatives.

Experimental Protocol

Materials:o-Phenylenediamine (1.0 mmol), Benzil (1.0 mmol), Molecular Iodine (

, 10 mol%), Ethanol.

- Preparation: In a microwave-safe vial, mix 1.0 mmol of diamine and 1.0 mmol of dicarbonyl.
- Catalysis: Add 10 mol%

  as a Lewis acid catalyst. Add 2 mL ethanol (optional; solvent-free is possible for liquid dicarbonyls).
- Irradiation: Irradiate at 120°C (300 W) for 5–10 minutes.
- Validation (TLC): Monitor progress using Silica Gel

  plates (Eluent: Hexane:EtOAc 7:3).
- Isolation: Pour the hot reaction mixture into crushed ice. The quinoxaline derivative will precipitate as a solid.

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- Purification: Filter the precipitate and recrystallize from hot ethanol.

Why this works: Iodine activates the carbonyl group, making it more susceptible to nucleophilic attack, while microwave energy overcomes the activation energy barrier rapidly.

Module B: Oncology – EGFR Kinase Inhibition

Objective: Quantify the potency of quinoxaline derivatives against Epidermal Growth Factor Receptor (EGFR).[1]

Quinoxalines are bioisosteres of quinazolines (e.g., Gefitinib). They function as ATP-competitive inhibitors. The ADP-Glo™ Kinase Assay is the industry standard for this application due to its high Z' factor and sensitivity.

Signaling Pathway & Inhibition Logic

Inhibition of EGFR prevents autophosphorylation, blocking downstream MAPK/AKT signaling pathways responsible for cell proliferation.

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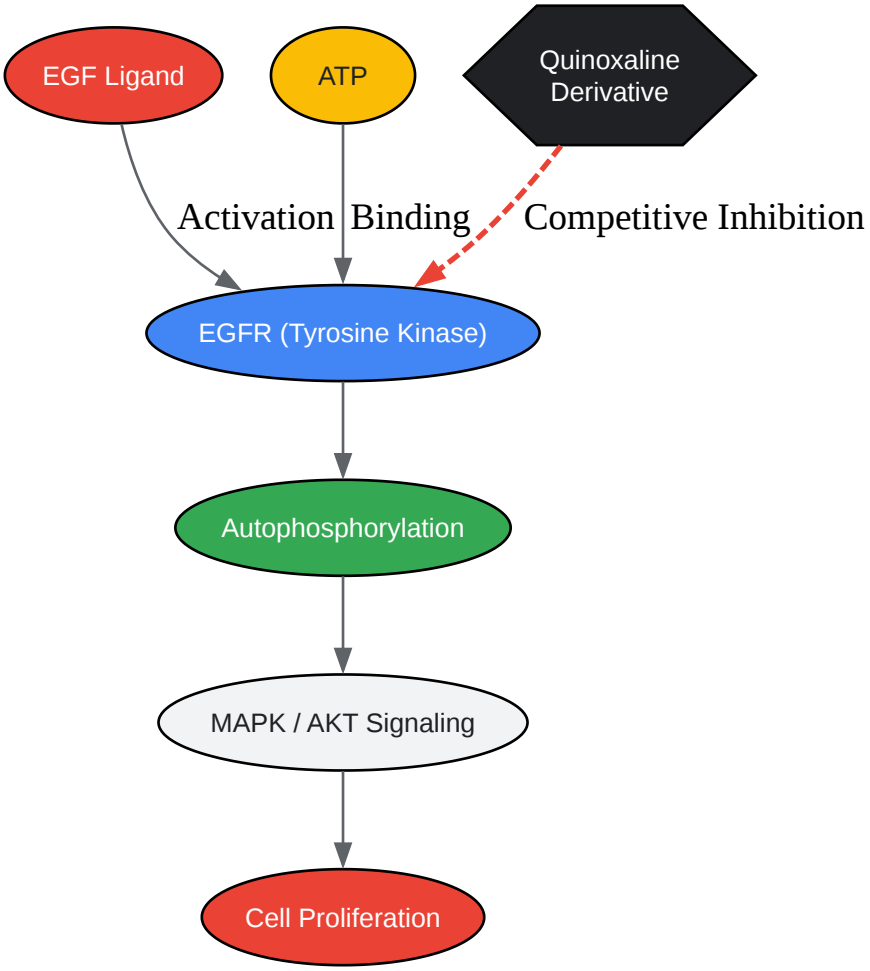

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Figure 2: Mechanism of ATP-competitive inhibition by quinoxaline derivatives at the EGFR site.

ADP-Glo™ Kinase Assay Protocol

Principle: The assay measures ADP formed from a kinase reaction. ADP is converted to ATP, which is then converted to light by Ultra-Glo™ Luciferase. Luminescence is proportional to kinase activity.

Reagents:

- Recombinant EGFR kinase (0.2 µ g/well).
- Substrate: Poly(Glu, Tyr) 4:1.
- ATP (10 µM).

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- Test Compounds (Quinoxaline series).[1][2][3][4][5][6][7][8][9]

Step-by-Step:

- Kinase Reaction: In a 384-well white plate, add:
  - 2 µL of Compound (serial dilutions in DMSO).
  - 2 µL of EGFR Enzyme.
  - 1 µL of Substrate/ATP mix.
  - Incubate at Room Temp (RT) for 60 minutes.
- ADP-Glo Reagent: Add 5 µL of ADP-Glo™ Reagent to stop the kinase reaction and deplete remaining ATP.
  - Incubate at RT for 40 minutes.
- Detection: Add 10 µL of Kinase Detection Reagent (converts ADP to ATP -> Light).
  - Incubate at RT for 30 minutes.
- Read: Measure luminescence using a plate reader (e.g., PerkinElmer EnVision).
- Analysis: Plot RLU (Relative Light Units) vs. log[Concentration]. Calculate using non-linear regression (Sigmoidal dose-response).

Data Interpretation:

Compound	IC50 (µM)	Interpretation
Erlotinib (Control)	**0.02**	**Potent Clinical Inhibitor**
Quinoxaline A	0.45	Strong Lead Candidate

| Quinoxaline B | 12.5 | Weak/Inactive |

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Module C: DNA Interaction (Biophysical Assay)

Objective: Confirm DNA intercalation mechanism via UV-Vis Titration.

Planar quinoxalines often exert cytotoxicity by intercalating between DNA base pairs. This is validated by observing hypochromicity (decrease in absorbance) and bathochromic shift (red shift) in the UV spectrum.

UV-Vis Titration Protocol

Materials: Calf Thymus DNA (CT-DNA), Tris-HCl buffer (pH 7.4).

- Baseline: Prepare a fixed concentration of the quinoxaline derivative (e.g., 20 µM) in buffer. Record the UV spectrum (200–500 nm).
- Titration: Add incremental amounts of CT-DNA stock solution (0–50 µM) to the cuvette.
- Equilibration: Allow 5 minutes equilibration after each addition.
- Measurement: Record absorbance at

  of the compound.
- Calculation:
  - Hypochromicity (%):
  - Binding Constant (

    ): Use the Wolfe-Shimer equation:

    Where

    ,

    , and

    are apparent, free, and bound extinction coefficients.

Success Criteria: A hypochromicity >25% and red shift >5 nm strongly suggest intercalation.

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Module D: Antimicrobial Screening (MIC)

Objective: Determine Minimum Inhibitory Concentration (MIC) against MRSA.

Quinoxalines target bacterial DNA gyrase (subunit B). The CLSI (Clinical and Laboratory Standards Institute) broth microdilution method is the regulatory standard.

Protocol (CLSI M7-A10)

Organism:Staphylococcus aureus (MRSA) ATCC 43300. Media: Cation-Adjusted Mueller-Hinton Broth (CAMHB).

- Inoculum Prep: Adjust bacterial culture to

  McFarland standard (

  CFU/mL). Dilute 1:100 in CAMHB.
- Plate Setup: Use a 96-well round-bottom plate.
  - Add 100 µL of CAMHB to columns 2–12.
  - Add 200 µL of Test Compound (stock 512 µg/mL) to column 1.
- Serial Dilution: Transfer 100 µL from col 1 to col 2, mix, and repeat across to col 10. Discard 100 µL from col 10. (Range: 256 to 0.5 µg/mL).
- Inoculation: Add 100 µL of diluted bacterial suspension to all wells.
- Controls:
  - Positive Control: Ciprofloxacin.
  - Growth Control: Bacteria + Solvent (DMSO).
  - Sterility Control: Media only.
- Incubation: 37°C for 18–24 hours (aerobic).
- Readout: MIC is the lowest concentration with no visible turbidity.

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- Optional: Add Resazurin dye (0.01%) for colorimetric confirmation (Blue = No Growth; Pink = Growth).

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